

purchasing 6-Chloro-3,4-diethyl-2-methylquinoline for research

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Compound of Interest

Compound Name: 6-Chloro-3,4-diethyl-2-methylquinoline

Cat. No.: B13191751

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Application Note: Strategic Procurement and Validation of **6-Chloro-3,4-diethyl-2-methylquinoline**

Executive Summary

This guide details the technical protocols for sourcing, validating, and handling **6-Chloro-3,4-diethyl-2-methylquinoline** (CAS: 2060052-92-6). Unlike common catalog reagents, this substituted quinoline presents specific challenges in regio-isomer purity and aqueous solubility due to the steric bulk of the diethyl groups at positions 3 and 4. This document provides a self-validating workflow to ensure experimental reproducibility in drug discovery and agrochemical research.

Part 1: Strategic Sourcing & Vendor Qualification

The specific substitution pattern (3,4-diethyl) makes this compound a "Tier 2" research chemical—often available only as a made-to-order or limited-stock item. Sourcing errors here frequently lead to the delivery of the cheaper, more common 6-Chloro-2-methylquinoline (missing the ethyl groups).

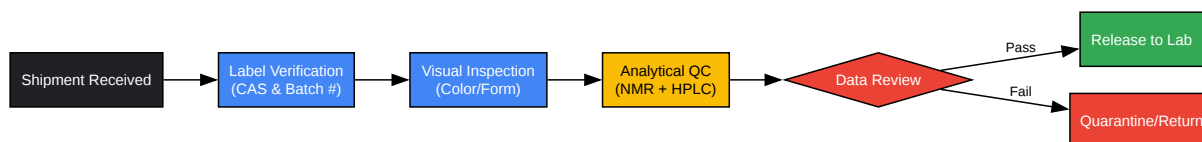
Procurement Specification Table

When issuing a Purchase Order (PO), attach these technical specifications to avoid receiving incorrect analogs.

Parameter	Specification	Rationale
Chemical Name	6-Chloro-3,4-diethyl-2-methylquinoline	Strict nomenclature prevents analog substitution.
CAS Number	2060052-92-6	The unique identifier; verify against the vendor's CoA.
Minimum Purity	>97% (HPLC area %)	Impurities >3% can skew biological IC50 data.
Identity Verification	¹ H-NMR Required	Must confirm presence of ethyl groups (quartet/triplet signals).
Appearance	Off-white to yellow solid	Dark brown/black indicates oxidation or residual tar.

The "Trust but Verify" Sourcing Workflow

Do not assume the label is correct. Use this decision logic upon receipt.



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Figure 1: Incoming material validation workflow. The "Analytical QC" step is the critical gatekeeper.

Part 2: Incoming Material Validation (QC Protocols)

This section provides the "Self-Validating" protocols. If your data does not match these benchmarks, the compound is likely incorrect or degraded.

1H-NMR Identity Validation

The presence of the ethyl groups is the primary differentiator from common quinoline scaffolds.

- Solvent: DMSO-d6 (Preferred) or CDCl3.
- Key Diagnostic Signals (Expectation):
 - Aromatic Region (7.0 - 8.5 ppm): 3 protons. The 6-Chloro substitution creates a specific splitting pattern (typically a doublet, doublet-of-doublets, and a doublet).
 - Ethyl Groups (High Field):
 - Methylene (-CH2-): Two distinct quartets (or overlapping multiplet) around 2.5 - 3.0 ppm.
 - Methyl Termini (-CH3): Two distinct triplets around 1.0 - 1.3 ppm.
 - C2-Methyl Group: A sharp singlet around 2.6 - 2.7 ppm.

Validation Logic: If you see only aromatic signals and one methyl singlet, you have received the wrong compound (6-chloro-2-methylquinoline). Reject the lot.

HPLC Purity Protocol (Lipophilic Method)

The 3,4-diethyl substitution significantly increases hydrophobicity (LogP > 4.5). Standard "generic" gradients may elute this compound too late or cause carryover.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains protonation of Quinoline N).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.

- Detection: UV @ 254 nm (Aromatic core) and 220 nm.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	50%	Injection
10.0	95%	Linear Gradient
12.0	95%	Wash (Lipophilic impurities)
12.1	50%	Re-equilibration

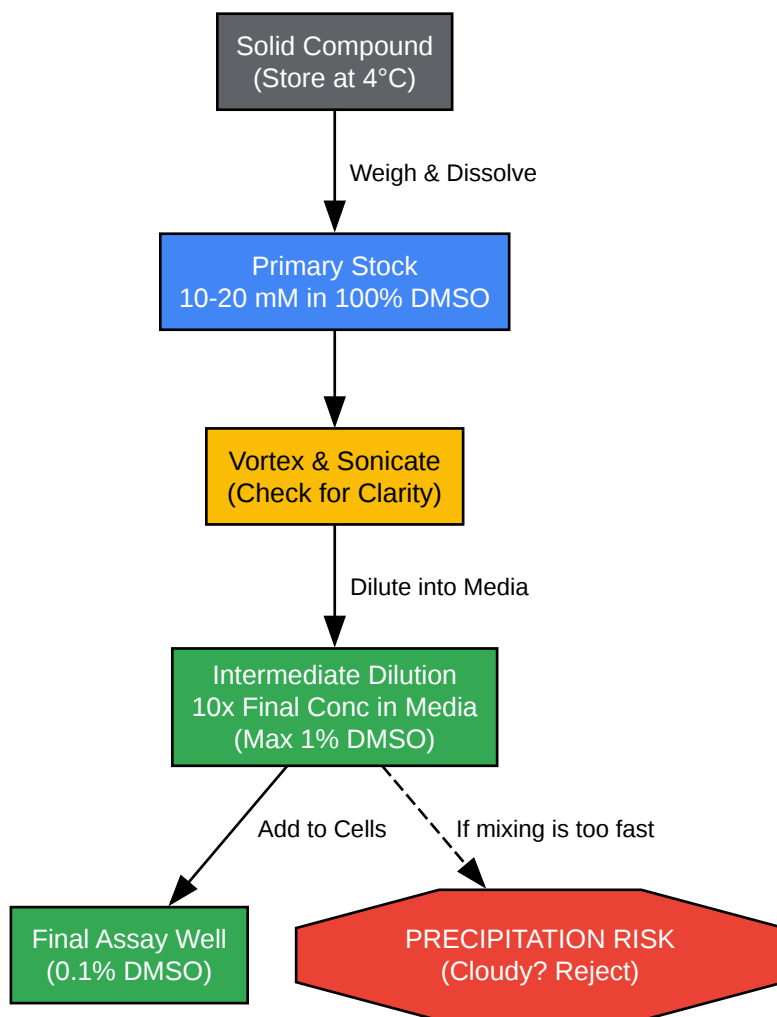
| 15.0 | 50% | Stop |

Part 3: Handling, Solubilization & Assay Preparation

Critical Warning: This compound is highly lipophilic. It will precipitate immediately if added directly to aqueous cell culture media or buffers.

Solubilization Strategy

Use the "Solvent Sandwich" method to prevent "crash-out" (precipitation) which leads to false negatives in biological assays.



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Figure 2: Step-wise solubilization to maintain bioavailability.

Step-by-Step Protocol

- Primary Stock: Dissolve 10 mg of compound in DMSO to achieve a 10 mM or 20 mM stock.
 - Note: Sonicate for 5 minutes. The solution must be perfectly clear.
- Storage: Aliquot into amber glass vials (light sensitive). Store at -20°C. Avoid freeze-thaw cycles >3 times.
- Assay Dilution:

- Do NOT pipette 100% DMSO stock directly into a well with cells. The local high concentration will cause immediate precipitation.
- Correct Method: Prepare a "Working Solution" at 10x concentration in culture media (e.g., if final is 10 μ M, make a 100 μ M solution in media). Vortex rapidly while adding the DMSO stock to the media.

Part 4: Safety & References

Safety Profile (GHS Classification)

Treat as a potent bioactive quinoline until proven otherwise.

- H302: Harmful if swallowed.[1]
- H315/H319: Causes skin and serious eye irritation.
- PPE: Nitrile gloves, safety glasses, and fume hood are mandatory for handling the solid powder.

References

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Sources

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